

Application Notes and Protocols: Lanasol Yellow 4G Working Solution

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Compound of Interest

Compound Name: Lanasol yellow 4G

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Introduction

Lanasol Yellow 4G, also known as C.I. Reactive Yellow 39, is a multifunctional reactive dye.^[1]^[2] Its utility spans various fields, from traditional textile dyeing to serving as a tool in biological experiments for observing cellular structures, tracking biomolecules, and evaluating cell functions.^[3]^[4]^[5] As a reactive dye, it forms a covalent bond with substrates, a characteristic that is harnessed in diverse research and development applications.^[6] Proper dissolution and preparation of working solutions are critical for achieving reliable and reproducible experimental outcomes.

This document provides detailed protocols for the preparation of **Lanasol Yellow 4G** solutions, data on its solubility, and guidelines for storage.

Chemical and Physical Properties

- Molecular Formula: $C_{19}H_{12}BrCl_2N_5Na_2O_8S_2$ ^[1]^[7]
- Molecular Weight: 699.25 g/mol ^[1]
- Appearance: Greenish-light yellow powder^[1]

- Synonyms: C.I. Reactive Yellow 39[1][2]

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for preparing **Lanasol Yellow 4G** solutions.

Parameter	Value & Conditions	Source(s)
Aqueous Solubility	100 g/L in water at 90°C	[1]
Recommended pH (Dyeing)	Acid bath: pH 5.0 - 7.0 (for exhaustion)	[1][6]
Recommended pH (Fixation)	Alkaline: pH 8.5 - 11.0 (for covalent bonding)	[1][8]
Storage (Powder)	Store in a dry, dark, and ventilated place in a closed container.	[9]
Storage (Solution)	Aqueous solutions are prone to hydrolysis, especially under alkaline conditions. Prepare fresh, particularly if alkali has been added.[8][10][11]	

Experimental Protocols

Safety Precautions

- Inhalation: Inhalation of reactive dye dust can be hazardous. Always handle the powder in a well-ventilated area or in a fume hood and wear a protective mask.[9][10]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves (long, impervious), safety glasses or a face shield, and a lab coat.[9]
- Handling: Avoid contact with skin and eyes.[9]

Protocol for Preparing an Aqueous Stock Solution (e.g., 10 mg/mL)

This protocol describes the preparation of a concentrated stock solution that can be diluted for various applications.

Materials:

- **Lanasol Yellow 4G** powder
- High-purity deionized (DI) or distilled water (ddH₂O)
- Glass beaker or flask
- Magnetic stirrer and stir bar
- Warming plate
- Volumetric flask

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Lanasol Yellow 4G** powder. For 10 mL of a 10 mg/mL solution, weigh 100 mg of the powder.
- **Pasting:** Transfer the powder to a beaker. Add a small amount of room temperature DI water (e.g., 1-2 mL) and mix to form a smooth, uniform paste. This prevents the formation of clumps when adding a larger volume of solvent.[\[6\]](#)
- **Dissolution:** Place the beaker on a magnetic stirrer. Gradually add approximately 8 mL of DI water while stirring continuously.
- **Warming:** Gently warm the solution to 50-80°C while stirring.[\[6\]](#) Do not boil. The solubility of **Lanasol Yellow 4G** significantly increases with temperature.[\[1\]](#)
- **Cooling & pH Adjustment:** Once the dye is fully dissolved, remove the beaker from the heat and allow it to cool to room temperature. If a specific pH is required for stability or the

intended application, adjust it at this stage. For a neutral stock solution, check the pH and adjust to ~7.0 if necessary using dilute acid or base.

- **Final Volume:** Transfer the solution to a 10 mL volumetric flask. Rinse the beaker with a small amount of DI water and add it to the flask to ensure a complete transfer. Add DI water to the 10 mL mark.
- **Storage:** Store the stock solution in a dark container, protected from light. For short-term storage, refrigeration at 4°C is recommended. Due to the risk of hydrolysis, long-term storage is not advised; preparing fresh solutions is best practice.[8]

Protocol for Preparing a Working Solution

The preparation of a final working solution is highly dependent on the specific application (e.g., protein labeling, cell staining, fabric dyeing). The key step is the reaction of the dye with the substrate, which is typically initiated under alkaline conditions.

Materials:

- **Lanasol Yellow 4G** stock solution
- Appropriate buffer for the experiment (e.g., Phosphate-Buffered Saline (PBS), Sodium Bicarbonate buffer)
- Alkali solution (e.g., Sodium Carbonate (soda ash)) for fixation, if required.[6][8]

Procedure:

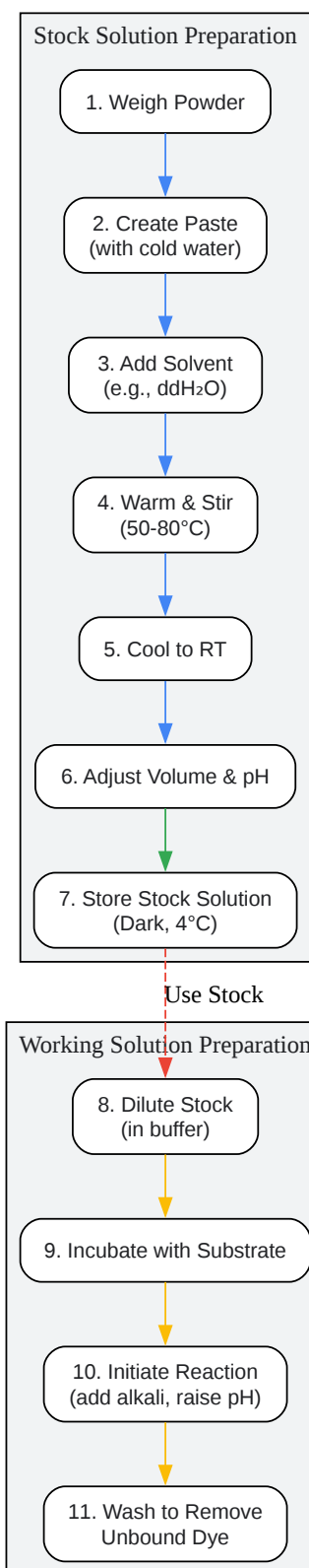
- **Dilution:** Dilute the stock solution to the desired final concentration using the appropriate experimental buffer.
- **Exhaustion/Incubation:** Add the diluted dye solution to your substrate (e.g., cells, protein solution, fabric). Allow an incubation period for the dye to associate with the substrate. In dyeing, this is known as the exhaustion step.[6]
- **Fixation (Covalent Bonding):** To initiate the covalent reaction, increase the pH of the solution to an alkaline range (pH 8.5-11).[1][8] This is often achieved by adding a pre-calculated

amount of an alkali like sodium carbonate. The optimal pH and incubation time will depend on the substrate and temperature.

- Washing: After the reaction is complete, wash the substrate thoroughly to remove any unreacted, hydrolyzed dye. This is a critical step to reduce background signal and ensure only covalently bound dye remains.[\[6\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for preparing a **Lanasol Yellow 4G** stock solution.



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Caption: Workflow for **Lanasol Yellow 4G** Solution Preparation.

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